

# Physical and chemical characteristics of Tripropyl phosphate-d21

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## Compound of Interest

Compound Name: Tripropyl phosphate-d21

Cat. No.: B579871

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## Tripropyl Phosphate-d21: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the physical and chemical characteristics of **Tripropyl phosphate-d21**. It is designed to be a valuable resource for researchers, scientists, and professionals in drug development who utilize this isotopically labeled compound as an internal standard or tracer in analytical studies. This guide summarizes key quantitative data, outlines detailed experimental protocols, and visualizes common experimental workflows.

## Core Physical and Chemical Properties

**Tripropyl phosphate-d21**, the deuterated analog of Tripropyl phosphate, is primarily utilized as an internal standard in quantitative analyses such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS). Its physical and chemical properties are crucial for its effective application in these analytical techniques.

## Quantitative Data Summary

The following tables summarize the key physical and chemical properties of **Tripropyl phosphate-d21** and its non-deuterated counterpart for comparative purposes. It is important to

note that some physical properties, such as boiling point and density, are often reported for the non-deuterated form and should be considered as close estimates for the deuterated analog.

Table 1: General Properties of **Tripropyl Phosphate-d21**

Property	Value	Source
Chemical Name	Tripropyl phosphate-d21	-
Synonyms	Tris(propyl-d7) phosphate	-
CAS Number	1219794-92-9	[1]
Molecular Formula	C <sub>9</sub> D <sub>21</sub> O <sub>4</sub> P	[1]
Molecular Weight	245.36 g/mol	[1]
Appearance	Liquid	-
Color	Colorless to light yellow	-
Purity	≥98%	[1]

Table 2: Spectroscopic and Structural Identifiers of **Tripropyl Phosphate-d21**

Identifier	Value
SMILES	<chem>[2H]C([2H])([2H])C([2H])([2H])C([2H])([2H])OP(=O)(OC([2H])([2H])C([2H])([2H])C([2H])([2H])([2H])OC([2H])([2H])C([2H])([2H])C([2H])([2H])([2H])[2H])</chem>
InChI	InChI=1S/C9H21O4P/c1-4-7-11-14(10,12-8-5-2)13-9-6-3/h4-9H2,1-3H3/i1D3,2D3,3D3,4D2,5D2,6D2,7D2,8D2,9D2

Table 3: Physical Properties of Tripropyl Phosphate (Non-Deuterated Analog)

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>21</sub> O <sub>4</sub> P	[2]
Molecular Weight	224.23 g/mol	[2]
Boiling Point	120-122 °C at 10 mmHg	[3]
Density	1.012 g/mL at 25 °C	-
Refractive Index	n <sub>20</sub> /D 1.416	-

Table 4: Solubility and Storage of **Tripropyl Phosphate-d21**

Parameter	Information
Solubility	Soluble in DMSO (100 mg/mL, requires sonication).[4]
Storage (Neat)	4°C, sealed, away from moisture.
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month.[4]

## Experimental Protocols

This section provides detailed methodologies for key experiments related to the characterization and use of **Tripropyl phosphate-d21**.

### Determination of Solubility

This protocol outlines a general procedure for determining the solubility of an organic liquid like **Tripropyl phosphate-d21** in a given solvent.

Objective: To determine the approximate solubility of **Tripropyl phosphate-d21** in a specific solvent.

Materials:

- **Tripropyl phosphate-d21**

- Selected solvent (e.g., water, ethanol, DMSO)
- Vortex mixer
- Calibrated micropipettes
- Small glass vials with caps

#### Procedure:

- Add a known volume (e.g., 1 mL) of the selected solvent to a clean, dry glass vial.
- Using a calibrated micropipette, add a small, known volume (e.g., 10  $\mu$ L) of **Tripropyl phosphate-d21** to the solvent.
- Cap the vial and vortex the mixture vigorously for 1-2 minutes.
- Visually inspect the solution for any signs of insolubility (e.g., cloudiness, phase separation).
- If the solution is clear, continue adding known volumes of **Tripropyl phosphate-d21**, vortexing after each addition, until the solution becomes saturated (i.e., further additions do not dissolve).
- The approximate solubility can be calculated based on the total volume of **Tripropyl phosphate-d21** dissolved in the known volume of the solvent. For quantitative determination, a saturated solution can be prepared, filtered, and the concentration of the solute in the filtrate can be measured using an appropriate analytical technique (e.g., GC-MS).<sup>[5][6]</sup>

## Purity Determination by GC-MS

This protocol describes a general method for assessing the purity of **Tripropyl phosphate-d21** using Gas Chromatography-Mass Spectrometry.

Objective: To determine the purity of a **Tripropyl phosphate-d21** sample and identify any potential impurities.

Instrumentation and Materials:

- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS)
- Appropriate GC column (e.g., a non-polar or mid-polar capillary column)
- Helium (carrier gas)
- **Tripropyl phosphate-d21** sample
- High-purity solvent for dilution (e.g., ethyl acetate)

Procedure:

- Sample Preparation: Prepare a dilute solution of **Tripropyl phosphate-d21** (e.g., 100 µg/mL) in a suitable high-purity solvent.
- GC-MS Method Setup:
  - Injector: Set to a temperature of 250°C.
  - Oven Program: Start at a suitable initial temperature (e.g., 80°C), hold for 1-2 minutes, then ramp at a controlled rate (e.g., 10°C/min) to a final temperature (e.g., 280°C) and hold for several minutes.
  - Carrier Gas: Use helium at a constant flow rate (e.g., 1 mL/min).
  - Mass Spectrometer: Operate in electron ionization (EI) mode. Scan a mass range appropriate for **Tripropyl phosphate-d21** and potential impurities (e.g., m/z 40-400).
- Analysis: Inject a small volume (e.g., 1 µL) of the prepared sample into the GC-MS.
- Data Analysis:
  - Identify the peak corresponding to **Tripropyl phosphate-d21** based on its retention time and mass spectrum.
  - Integrate the peak area of **Tripropyl phosphate-d21** and any impurity peaks.

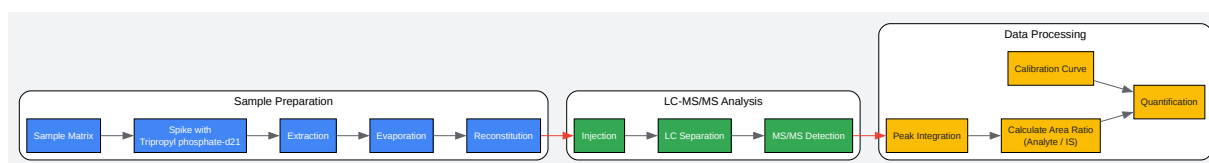
- Calculate the purity as the percentage of the peak area of **Tripropyl phosphate-d21** relative to the total peak area of all components.

## Visualized Workflows and Relationships

The following diagrams, created using the DOT language, illustrate common experimental workflows and logical relationships involving **Tripropyl phosphate-d21**.

### General Workflow for Quantitative Analysis using a Deuterated Internal Standard

This diagram outlines the typical steps involved when using **Tripropyl phosphate-d21** as an internal standard for the quantification of an analyte in a sample matrix by LC-MS/MS.

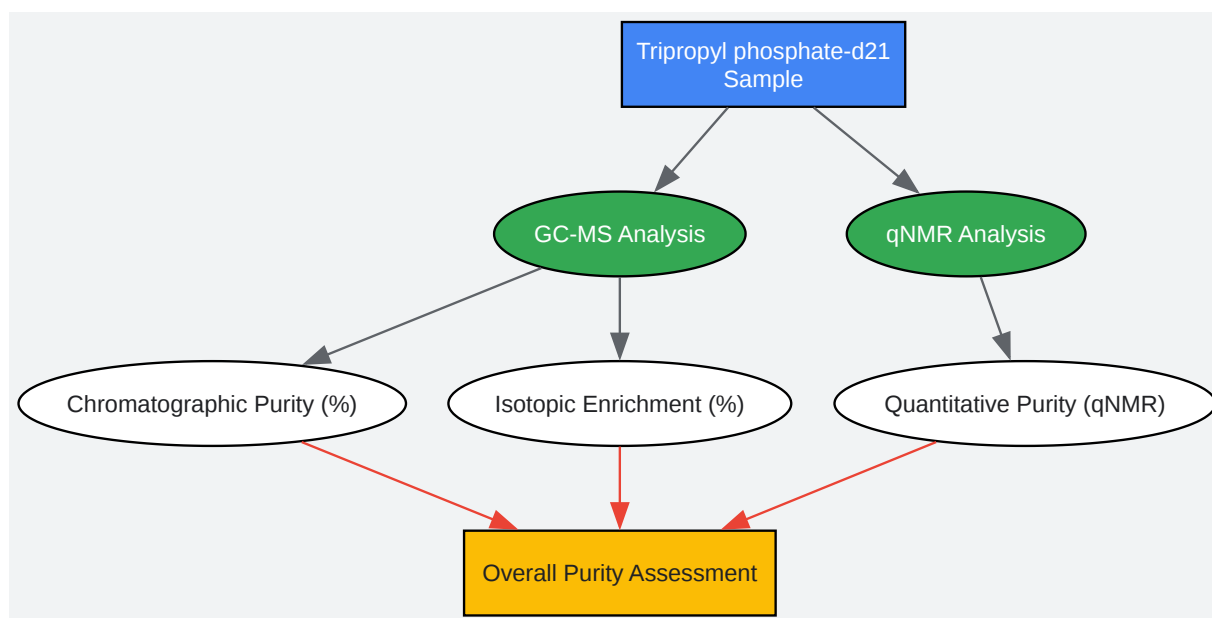


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Caption: Workflow for quantitative analysis using an internal standard.

### Logical Relationship for Purity Assessment

This diagram illustrates the logical flow for assessing the purity of an isotopically labeled standard like **Tripropyl phosphate-d21**.



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Caption: Logical flow for purity assessment of **Tripropyl phosphate-d21**.

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